

# preparation of 22-Hydroxy Mifepristone-d6 stock solution

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## Compound of Interest

Compound Name: 22-Hydroxy Mifepristone-d6

Cat. No.: B15612887

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An Application Note and Protocol for the Preparation of **22-Hydroxy Mifepristone-d6** Stock Solution

## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **22-Hydroxy Mifepristone-d6**, a deuterated metabolite of Mifepristone. This stable isotope-labeled compound is primarily utilized as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of 22-Hydroxy Mifepristone in biological matrices. The following protocol outlines the necessary materials, equipment, and a step-by-step procedure for preparing a 1 mg/mL stock solution in methanol, along with guidelines for storage and handling.

## Compound Information

**22-Hydroxy Mifepristone-d6** is the deuterium-labeled form of 22-Hydroxy Mifepristone, an active metabolite of Mifepristone.<sup>[1][2]</sup> Mifepristone itself is a synthetic steroid with antiprogestational and antiglucocorticoidal properties.<sup>[1][3][4]</sup> The deuterated analog serves as an ideal internal standard for analytical studies due to its similar chemical and physical properties to the unlabeled analyte, while being distinguishable by its higher mass.

Table 1: Properties of **22-Hydroxy Mifepristone-d6**

| Property               | Value                                                                                                                                                                                   | Reference(s) |
|------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| Chemical Name          | 22-Hydroxy Mifepristone-d6                                                                                                                                                              | [5][6]       |
| Synonyms               | (8S,11R,13S,14S,17S)-11-(4-(Bis(methyl-d3)amino)phenyl)-17-hydroxy-17-(3-hydroxyprop-1-yn-1-yl)-13-methyl-1,2,6,7,8,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one; RU 42698-d6 | [1][5][7]    |
| Molecular Formula      | C <sub>29</sub> H <sub>29</sub> D <sub>6</sub> NO <sub>3</sub>                                                                                                                          | [5][6][7]    |
| Molecular Weight       | 451.63 g/mol                                                                                                                                                                            | [5][6][7]    |
| CAS Number (Unlabeled) | 105012-15-5                                                                                                                                                                             | [5][7]       |
| Appearance             | Typically a solid, powder, or neat material.                                                                                                                                            |              |
| Primary Application    | Labeled metabolite of Mifepristone for use as an internal standard in bioanalytical assays.                                                                                             | [5][8]       |

## Materials and Equipment

### 2.1 Materials

- **22-Hydroxy Mifepristone-d6** (neat material)
- Methanol (HPLC or LC-MS grade), or other suitable solvent like DMSO[3][9][10]
- Argon or Nitrogen gas (optional, for creating an inert atmosphere)
- Amber glass vials with PTFE-lined screw caps

- Volumetric flasks (Class A)
- Pipette tips

## 2.2 Equipment

- Analytical balance (readable to at least 0.01 mg)
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, appropriate gloves

## Experimental Protocol: Preparation of 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mL stock solution at a concentration of 1 mg/mL. Adjust volumes as necessary for different desired concentrations or volumes.

### 3.1. Pre-Preparation

- Allow the vial containing **22-Hydroxy Mifepristone-d6** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Ensure all glassware is clean and dry.
- Perform all weighing and solvent handling steps within a fume hood.

### 3.2. Weighing the Compound

- Place a clean, empty amber vial on the analytical balance and tare the balance.

- Carefully weigh approximately 1 mg of **22-Hydroxy Mifepristone-d6** directly into the tared vial.
- Record the exact weight of the compound.

### 3.3. Dissolution

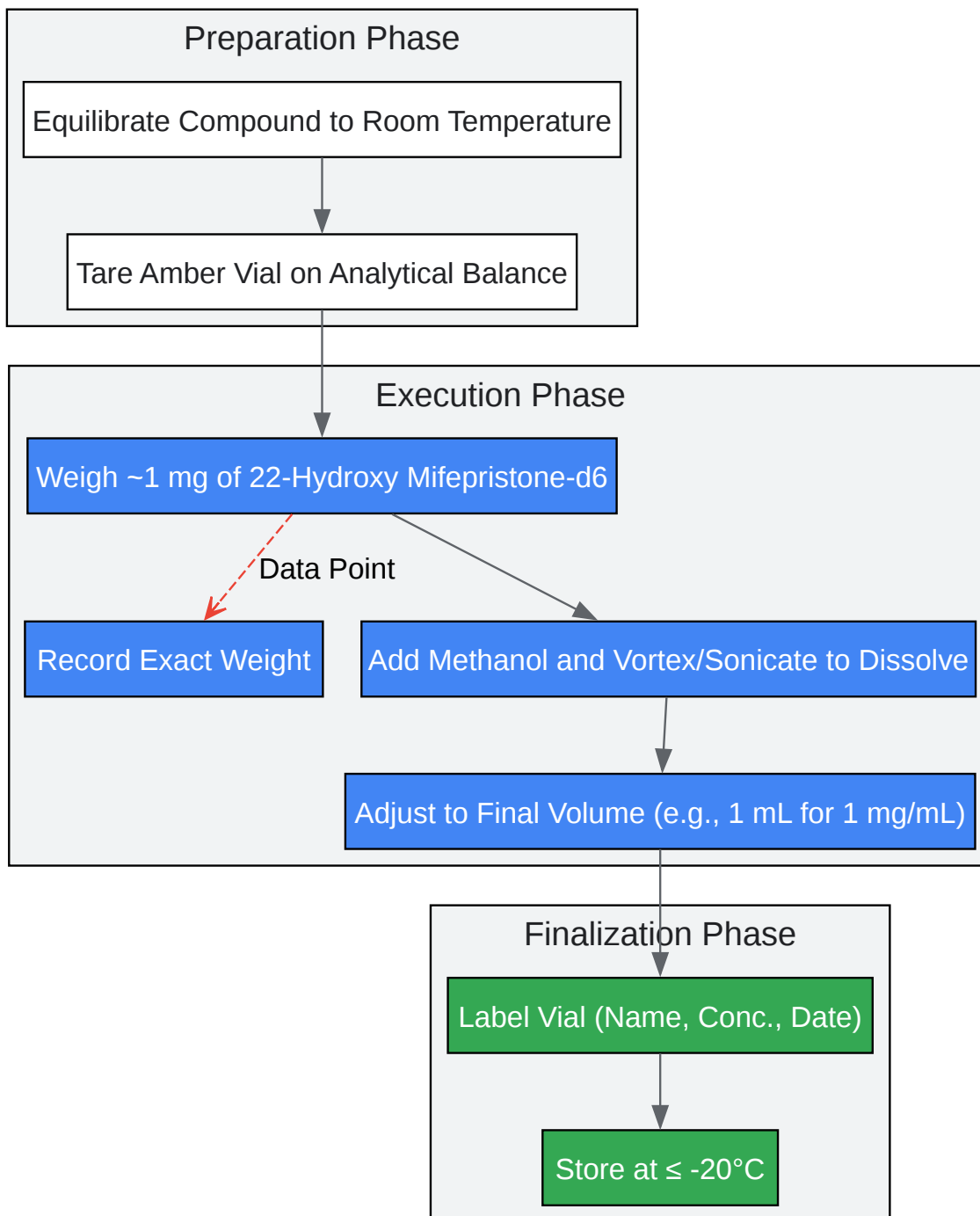
- Using a calibrated pipette, add a small amount of methanol to the vial containing the weighed compound (e.g., 500  $\mu$ L).
- Cap the vial and vortex thoroughly for at least 30 seconds to facilitate dissolution.
- Visually inspect the solution to ensure all solid has dissolved. If necessary, sonicate the vial for 5-10 minutes.
- Once fully dissolved, add methanol to reach the final calculated volume. For example, if exactly 1.00 mg was weighed, add methanol to a final volume of 1.00 mL.

### 3.4. Final Preparation and Storage

- Clearly label the vial with the compound name, concentration, solvent, preparation date, and initials of the preparer.
- For long-term storage, it is recommended to flush the vial with an inert gas like argon or nitrogen before sealing to displace oxygen and prevent potential degradation.
- Store the stock solution in a freezer at -20°C or below to ensure stability.

## Workflow Diagram

## Workflow for 22-Hydroxy Mifepristone-d6 Stock Solution Preparation

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Caption: Workflow for preparing the deuterated stock solution.

## Quality Control and Usage

- **Working Solutions:** Prepare working solutions by diluting the stock solution with the appropriate solvent to achieve the desired concentrations for creating calibration curves and quality control samples.<sup>[9][11]</sup>
- **Verification:** For applications requiring high accuracy, the concentration of the stock solution can be verified using techniques such as UV-Vis spectrophotometry (if a molar absorptivity value is known) or by preparing a calibration curve from a certified reference standard.
- **Avoid Contamination:** Use fresh pipette tips for each solvent addition and dilution to avoid cross-contamination.

## Safety Precautions

- **22-Hydroxy Mifepristone-d6** is a metabolite of a pharmacologically active steroid. Handle with care and use appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Methanol is a flammable and toxic solvent. Handle only in a well-ventilated fume hood, away from ignition sources.
- Consult the Safety Data Sheet (SDS) for **22-Hydroxy Mifepristone-d6** and methanol for complete safety and handling information.

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## References

- 1. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. Mifepristone | C<sub>29</sub>H<sub>35</sub>NO<sub>2</sub> | CID 55245 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- [4. Mifepristone - Wikipedia \[en.wikipedia.org\]](#)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [6. 22-Hydroxy Mifepristone-d6 | LGC Standards \[lgcstandards.com\]](#)
- [7. 22-Hydroxy Mifepristone-d6 | LGC Standards \[lgcstandards.com\]](#)
- [8. Synthetic procedures for the preparation of deuterium-labeled analogs of naturally occurring steroids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. Mifepristone-d6 | Isotope-Labeled Compounds | 1228097-18-4 | Invivochem \[invivochem.com\]](#)
- [11. Determination of Mifepristone \(RU-486\) and Its Metabolites in Maternal Blood Sample after Pharmacological Abortion - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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